

Application Notes and Protocols: Microinjection of CaMKII (290-309) Peptide in Neurons

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Compound of Interest

Compound Name: *Calmodulin-dependent protein kinase II (290-309)*

Cat. No.: *B13394396*

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Introduction

Calcium/calmodulin-dependent protein kinase II (CaMKII) is a crucial serine/threonine kinase highly expressed in the central nervous system. It plays a pivotal role in decoding calcium signals into downstream cellular events, most notably in synaptic plasticity, learning, and memory. The CaMKII (290-309) peptide is a synthetic fragment corresponding to the calmodulin-binding domain of CaMKII α . This peptide acts as a potent competitive inhibitor by binding to calmodulin and preventing its association with and activation of CaMKII.^[1]

Microinjection of this peptide into neurons is a powerful technique to acutely and specifically inhibit CaMKII function, allowing researchers to dissect its role in various neuronal processes.

These application notes provide a comprehensive overview of the use of CaMKII (290-309) peptide microinjection in neurons, including its applications, detailed experimental protocols, and expected quantitative outcomes.

Applications

Microinjection of the CaMKII (290-309) peptide is utilized in a variety of research applications to investigate the role of CaMKII in neuronal function:

- **Elucidating the Role of CaMKII in Synaptic Plasticity:** By inhibiting CaMKII, researchers can study its necessity for the induction and maintenance of long-term potentiation (LTP) and long-term depression (LTD), key cellular models of learning and memory.
- **Investigating Neurotransmitter Release Mechanisms:** Inhibition of CaMKII can help determine its involvement in the regulation of neurotransmitter release from presynaptic terminals.
- **Studying Neuronal Development and Morphology:** The role of CaMKII in processes such as neurite outgrowth, dendritic spine formation, and stability can be examined.
- **Probing Ion Channel Modulation:** The peptide can be used to investigate the CaMKII-dependent phosphorylation and modulation of various ion channels, including AMPA and NMDA receptors.^{[2][3]}
- **Drug Discovery and Target Validation:** As a specific inhibitor, the CaMKII (290-309) peptide can be used to validate CaMKII as a therapeutic target for neurological and psychiatric disorders.

Quantitative Data Summary

The following table summarizes quantitative data from various studies that have utilized CaMKII inhibition to study neuronal function. This allows for easy comparison of the effects observed across different experimental paradigms.

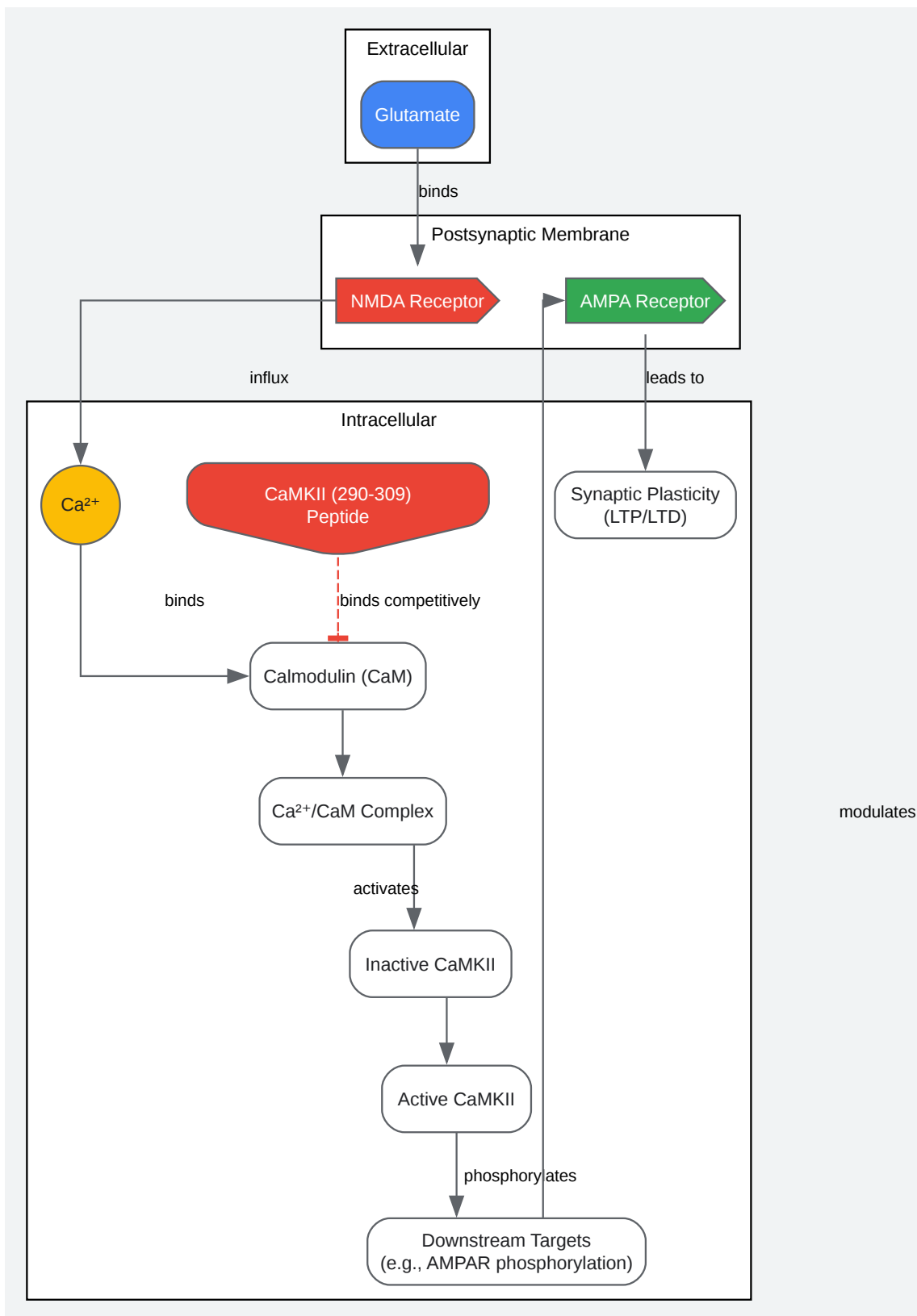
Parameter Measured	Experimental System	Inhibitor Used	Concentration	Observed Effect	Reference
AMPA Receptor-Mediated EPSC	Hippocampal Slices	CaMKII Inhibitory Peptide	Not Specified	~50% reduction in AMPAR EPSC	(Mentioned in review)
Depolarization-induced Membrane Capacitance	Mouse β -cells (via patch pipette)	CaMKII (290-309) peptide	Not Specified	60% reduction in the increase in membrane capacitance	[4]
Long-Term Potentiation (LTP)	Hippocampal Slices	tatCN21	5 μ M	Effective block of LTP induction	[5]
Neuronal Viability	Cultured Cortical Neurons	tat-CN21	10 μ M (24h)	30% increase in neuronal death following NMDA stimulation	[6]
Synaptic Transmission	Hippocampal Slices	tatCN21	20 μ M	Persistent reduction of basal synaptic transmission	[5]

Signaling Pathways and Experimental Workflow

CaMKII Signaling Pathway

The following diagram illustrates the central role of CaMKII in synaptic plasticity. Upon influx of calcium through NMDA receptors, Ca^{2+} binds to calmodulin (CaM). The Ca^{2+} /CaM complex then binds to and activates CaMKII. Activated CaMKII can then phosphorylate various

downstream targets, including AMPA receptors, leading to changes in synaptic strength. The CaMKII (290-309) peptide competitively binds to CaM, preventing the activation of CaMKII.

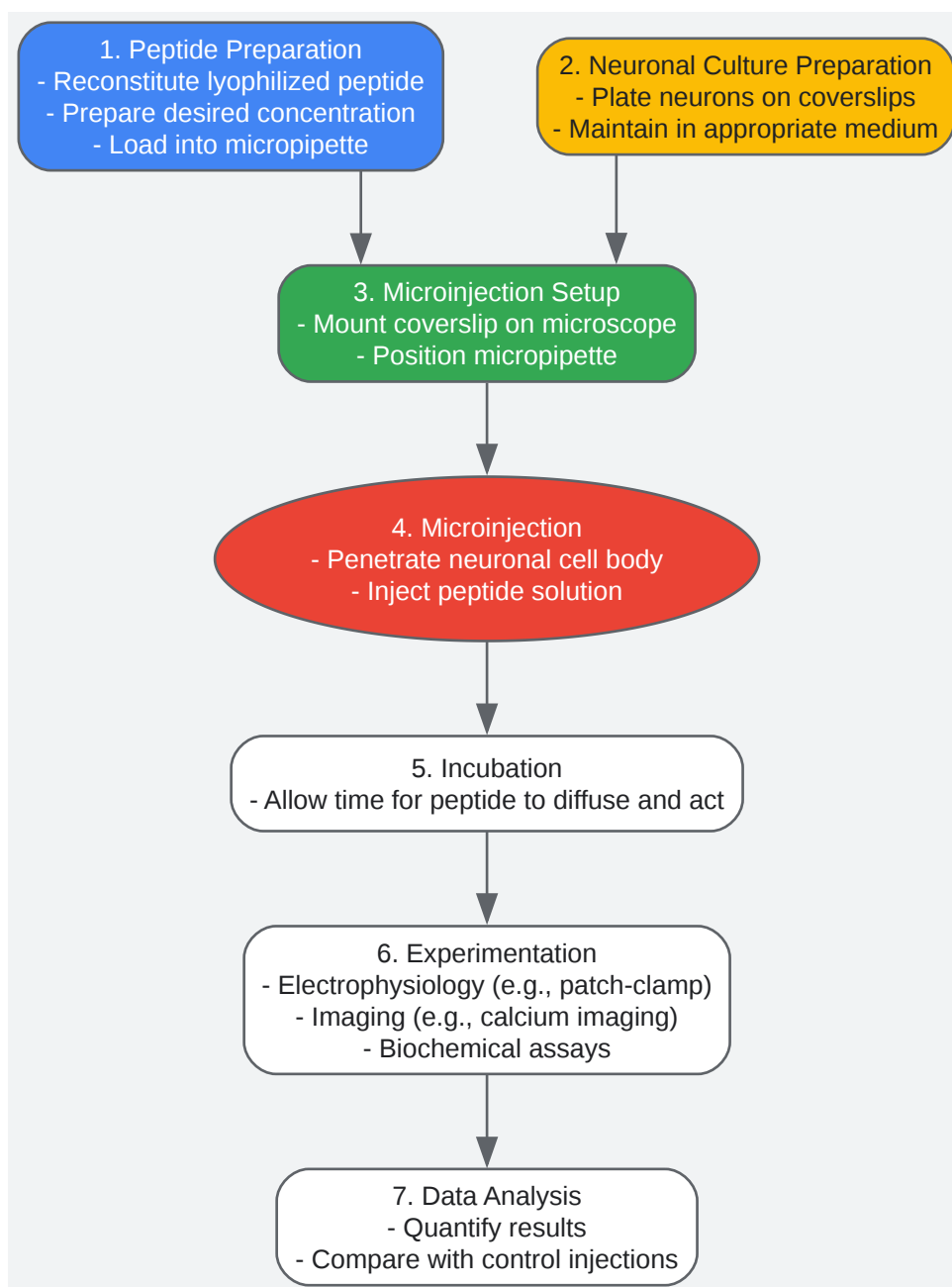


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Caption: CaMKII signaling cascade in synaptic plasticity.

Experimental Workflow for Microinjection

This diagram outlines the key steps involved in a typical microinjection experiment using the CaMKII (290-309) peptide on cultured neurons.



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